

Application of JTT-551 in Metabolic Research: Application Notes and Protocols

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Compound of Interest

Compound Name: JTT 551

Cat. No.: B3429810

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Introduction

JTT-551 is a selective inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), a key negative regulator in both insulin and leptin signaling pathways.[1][2][3][4] By inhibiting PTP1B, JTT-551 enhances the phosphorylation of the insulin receptor and its downstream signaling molecules, leading to improved glucose metabolism.[3] Furthermore, it potentiates leptin signaling in the hypothalamus, suggesting a potential role in the regulation of appetite and energy expenditure.[1][2] These characteristics make JTT-551 a valuable research tool for investigating metabolic disorders such as type 2 diabetes and obesity. Although its clinical development was discontinued due to insufficient efficacy and adverse effects in patients, JTT-551 remains a relevant compound for preclinical metabolic research.[5][6][7]

Mechanism of Action

PTP1B dephosphorylates the activated insulin receptor (IR) and insulin receptor substrate (IRS) proteins, thereby attenuating the insulin signal. Similarly, PTP1B negatively regulates the leptin signaling pathway by dephosphorylating Janus kinase 2 (JAK2) and Signal Transducer and Activator of Transcription 3 (STAT3). JTT-551 acts as a competitive, mixed-type inhibitor of PTP1B, preventing this dephosphorylation and thus prolonging the activated state of these signaling cascades.[3] This enhancement of insulin and leptin sensitivity forms the basis of its therapeutic potential in metabolic diseases.

Data Presentation

In Vitro PTP1B Inhibition

| Phosphatase | JTT-551 Ki (μM) |
|-------------|-----------------|
| PTP1B | 0.22[3][5][8] |
| TCPTP | 9.3[3][5][8] |
| CD45 | >30[3][8] |
| LAR | >30[3][8] |

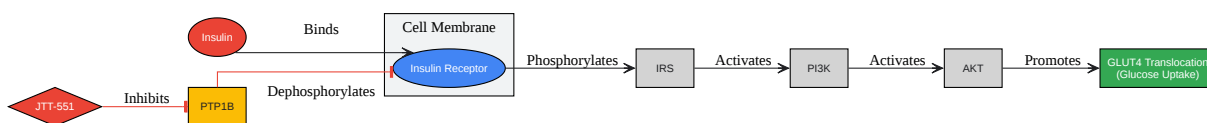
In Vivo Effects of JTT-551 in db/db Mice (4 weeks oral administration)

| Treatment | Dose (mg/kg) | Blood Glucose | Triglyceride | Total Cholesterol | Insulin |
|-----------|--------------|----------------------------|--------------------------|-----------------------|--------------------------|
| Control | - | No significant change | No significant change | No significant change | No significant change |
| JTT-551 | 3 | Dose-dependent decrease[8] | No significant change | No significant change | No significant change[8] |
| JTT-551 | 30 | Dose-dependent decrease[8] | Significant reduction[8] | No significant change | No significant change[8] |

In Vivo Effects of JTT-551 in Diet-Induced Obese (DIO) Mice (6 weeks administration in food)

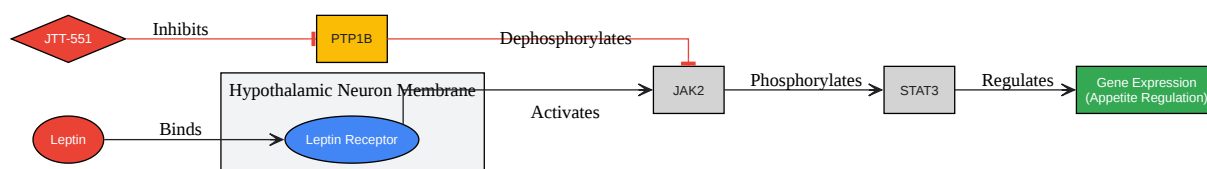
| Treatment | Dose (mg/kg in food) | Body Weight | Blood Glucose (fed) | Insulin (fed) | Leptin (fed) | Triglyceride (fed) | Total Cholesterol (fed) |
|-----------|----------------------|--------------------------|-----------------------|-----------------------|-----------------------|-----------------------|-------------------------|
| Control | - | No significant change | No significant change | No significant change | No significant change | No significant change | No significant change |
| JTT-551 | 100 | Significant decrease [2] | Improvement | No significant change | Decreased [2] | Improvement | Improvement |

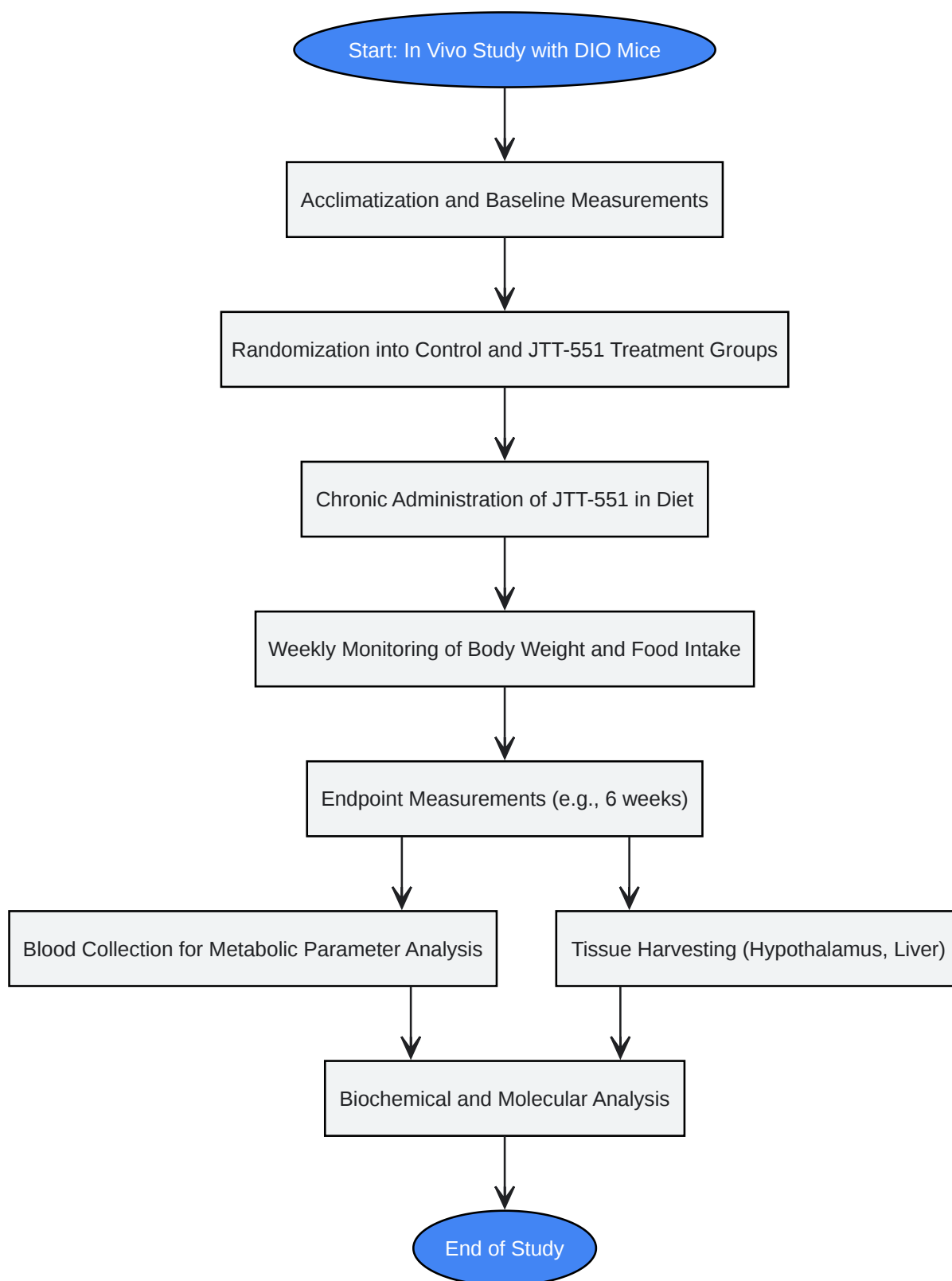
Signaling Pathways and Experimental Workflows



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Caption: Insulin Signaling Pathway and the inhibitory action of JTT-551 on PTP1B.





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